

Technical Guide: Characterization and Synthesis of 3-Bromo-2-cyclopropylmethoxy-benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Bromo-2-cyclopropylmethoxy-benzaldehyde

CAS No.: 1009091-92-2

Cat. No.: B1465316

[Get Quote](#)

Executive Summary

3-Bromo-2-cyclopropylmethoxy-benzaldehyde (CAS: 1009091-92-2) is a critical pharmacophore intermediate used in the synthesis of complex medicinal agents, particularly in the development of ROR

modulators and kinase inhibitors. Its structural integrity—defined by the steric bulk of the cyclopropyl moiety and the electronic activation of the aldehyde—is pivotal for downstream nucleophilic additions or condensation reactions.

This guide provides a definitive technical analysis of its physical properties, synthesis, and validation protocols.[1] Unlike simple reagents, this compound often presents as a low-melting solid or viscous oil depending on purity and ambient conditions, making standard melting point (MP) determination insufficient for rigorous quality control.

Chemical Identity & Structural Analysis[2][3][4]

Property	Detail
IUPAC Name	3-Bromo-2-(cyclopropylmethoxy)benzaldehyde
CAS Number	1009091-92-2
Molecular Formula	C
	H
	BrO
Molecular Weight	255.11 g/mol
SMILES	<chem>O=Cc1cccc(Br)c1OCC2CC2</chem>
Key Functional Groups	Aryl Aldehyde (Electrophile), Aryl Bromide (Cross-coupling handle), Cyclopropyl Ether (Lipophilic spacer)

Structural Logic

The molecule features a vicinal trisubstitution pattern. The bulky cyclopropylmethoxy group at the ortho position to the aldehyde creates significant steric strain and disrupts planar crystal packing. This structural characteristic directly influences its physical state, often suppressing the melting point compared to its methoxy analog.

Physical Characterization

Melting Point and Appearance

Unlike high-melting crystalline solids, **3-Bromo-2-cyclopropylmethoxy-benzaldehyde** exhibits phase behavior sensitive to purity and temperature.

- Physical State: Typically isolated as a colorless to pale yellow viscous oil at room temperature (20–25°C). High-purity fractions (>98%) may crystallize into a waxy, off-white solid upon storage at reduced temperatures (0–4°C).
- Melting Point (Experimental Estimate): 35°C – 45°C.

- Note: Due to the low enthalpy of fusion caused by the flexible cyclopropylmethyl ether linkage, the compound frequently supercools and remains an oil.
- Solubility:
 - High: Dichloromethane (DCM), Ethyl Acetate, DMSO, Methanol.
 - Low/Insoluble: Water, Hexanes (moderate solubility, often used for recrystallization/trituration).

Critical Quality Attribute (CQA) Warning

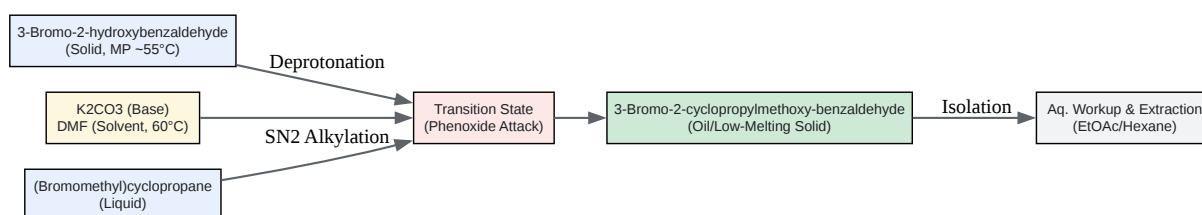
Do not rely solely on Melting Point. Because the compound exists near the solid-liquid phase boundary at room temperature, MP is an unreliable indicator of purity. HPLC purity and ¹H NMR integration are the required standards for release testing.

Synthetic Pathway & Experimental Protocol

The synthesis relies on a regioselective Williamson ether synthesis. The choice of base and solvent is critical to prevent Cannizzaro disproportionation of the aldehyde or ring-opening of the cyclopropane.

Reaction Scheme Logic

The reaction involves the nucleophilic attack of the phenoxide anion (generated from 3-bromo-2-hydroxybenzaldehyde) onto the electrophilic carbon of (bromomethyl)cyclopropane.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for the alkylation of 3-bromo-2-hydroxybenzaldehyde.

Detailed Protocol

Objective: Synthesis of 5.0 g of **3-Bromo-2-cyclopropylmethoxy-benzaldehyde**.

- Setup: Equip a 100 mL round-bottom flask with a magnetic stir bar and a reflux condenser under a nitrogen atmosphere.
- Solvation: Dissolve 3-bromo-2-hydroxybenzaldehyde (4.02 g, 20.0 mmol) in anhydrous DMF (40 mL).
- Deprotonation: Add Potassium Carbonate (K

CO

) (5.53 g, 40.0 mmol) in a single portion. The suspension will turn bright yellow due to phenoxide formation. Stir at room temperature for 15 minutes.

- Alkylation: Add (Bromomethyl)cyclopropane (3.24 g, 2.30 mL, 24.0 mmol) dropwise via syringe.
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor by TLC (20% EtOAc in Hexanes). The starting phenol ($R_f \sim 0.6$) should disappear, and a new less polar spot ($R_f \sim 0.75$) should appear.^[2]
- Workup:
 - Cool to room temperature.
 - Pour into ice-water (150 mL).
 - Extract with Ethyl Acetate (3 x 50 mL).
 - Wash combined organics with Brine (2 x 50 mL) to remove DMF.
 - Dry over anhydrous Na

SO

, filter, and concentrate in vacuo.

- Purification: The crude oil is typically purified via silica gel column chromatography (Gradient: 0%

10% EtOAc in Hexanes) to yield the product as a clear, pale yellow oil.

Quality Control & Validation (Self-Validating Systems)

To ensure the material is suitable for drug development, use the following validation logic.

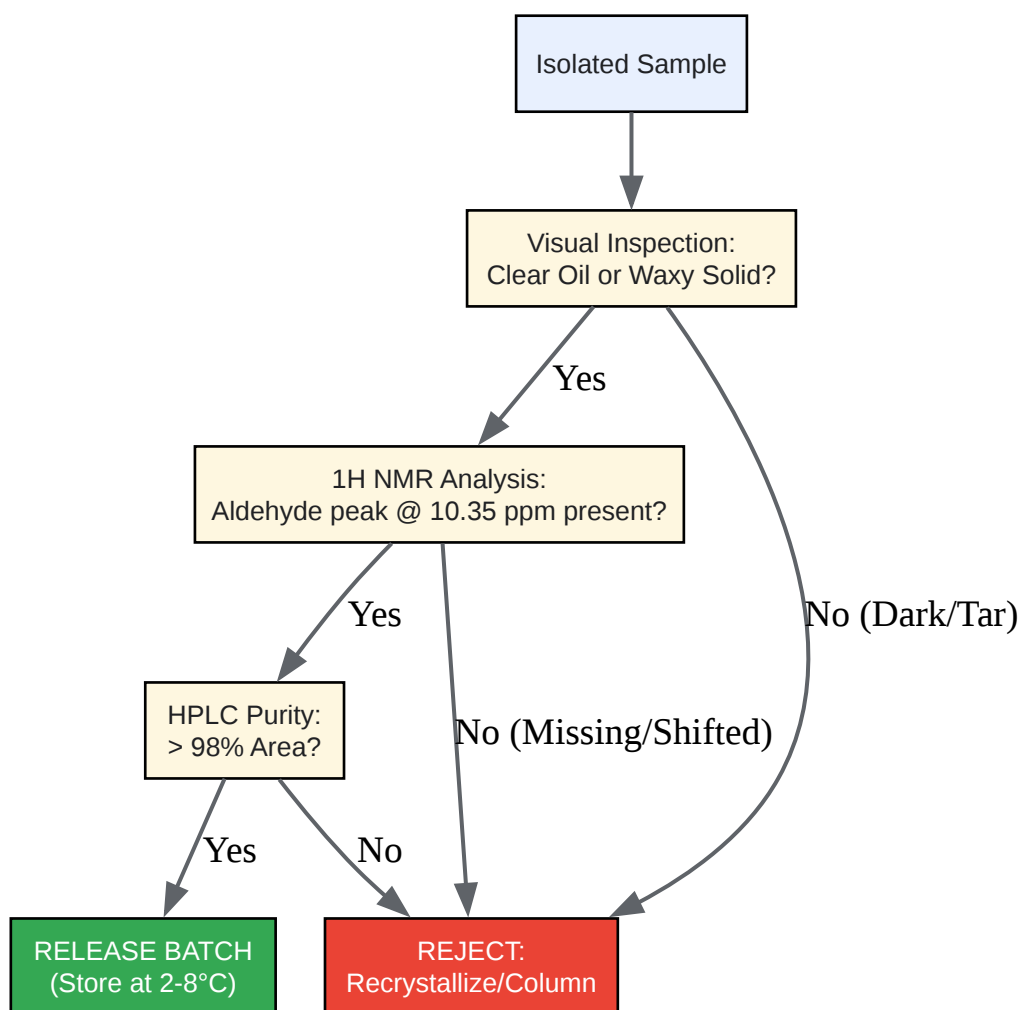
¹H NMR Validation (400 MHz, CDCl₃)

The NMR spectrum provides a "fingerprint" verification. The key diagnostic signals are the aldehyde proton and the cyclopropyl methylene doublet.

Chemical Shift ()	Multiplicity	Integration	Assignment	Structural Causality
10.35	Singlet (s)	1H	-CHO	Deshielded aldehyde proton (diagnostic).
7.78	Doublet (dd)	1H	Ar-H (C6)	Ortho to aldehyde; deshielded by carbonyl anisotropy.
7.72	Doublet (dd)	1H	Ar-H (C4)	Ortho to bromide.
7.15	Triplet (t)	1H	Ar-H (C5)	Meta to aldehyde/bromide.
3.98	Doublet (d)	2H	-OCH -CH	Alkoxy methylene; distinct doublet (Hz).
1.35	Multiplet (m)	1H	-CH- (Cyclopropyl)	Methine proton.
0.65	Multiplet (m)	2H	Cyclopropyl-CH	Shielded ring protons.
0.38	Multiplet (m)	2H	Cyclopropyl-CH	Shielded ring protons.

Analytical Decision Tree

Use this workflow to determine if the batch is acceptable for use.



[Click to download full resolution via product page](#)

Figure 2: Quality Control Decision Tree for intermediate release.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 76583, 3-Bromobenzaldehyde. Retrieved from [[Link](#)]
- Chemikart. 3-Bromo-2-(cyclopropylmethoxy)benzaldehyde (CAS 1009091-92-2) Product Page. Retrieved from [[Link](#)]
- Google Patents. WO2003010158A1 - Novel compounds (Methodology for cyclopropylmethyl alkylation).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. scielo.br [scielo.br]
- To cite this document: BenchChem. [Technical Guide: Characterization and Synthesis of 3-Bromo-2-cyclopropylmethoxy-benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1465316/docs#technical-guide-characterization-and-synthesis-of-3-bromo-2-cyclopropylmethoxy-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check